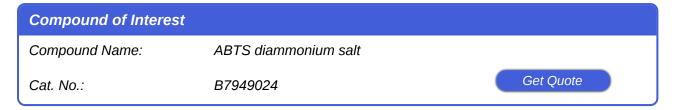


ABTS Diammonium Salt: A Technical Guide to its Chemical Properties, Structure, and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties and structure of 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) diammonium salt, commonly known as **ABTS diammonium salt**. It also offers detailed experimental protocols for its application in antioxidant capacity assays, a critical tool in drug development and life sciences research.

Core Chemical Properties

ABTS diammonium salt is a water-soluble chemical compound widely utilized as a chromogenic substrate in various biochemical assays, particularly for peroxidases and in the determination of antioxidant activity.[1][2][3] Its utility lies in the generation of a stable and intensely colored radical cation upon oxidation.

A summary of its key quantitative properties is presented in the table below for easy reference and comparison.



Property	Value	References
CAS Number	30931-67-0	[4]
Molecular Formula	C18H24N6O6S4	[4][5]
Molecular Weight	548.68 g/mol	[6][7][8]
Appearance	Light green to yellow powder/crystals	[8][9]
Purity	≥98% (HPLC)	[4][6][8]
Solubility in Water	≥ 50 mg/mL	[5][10]
Solubility in DMSO	~10-20.83 mg/mL	[10][11]
Solubility in Ethanol	Soluble (used for sample dilution)	[8]
Melting Point	>181°C (decomposes)	[5]

Chemical Structure

The chemical structure of **ABTS diammonium salt** consists of two 3-ethylbenzothiazoline-6-sulfonic acid moieties linked by an azino bridge. The presence of two sulfonate groups imparts high water solubility to the molecule. The diammonium salt form further enhances its stability and solubility in aqueous solutions.

Identifier	String	
SMILES	CCN1/C(=N/N=C/2\SC3=C(N2CC)C=CC(=C3)S (=O)(=O)O)/SC4=C1C=CC(=C4)S(=O) (=O)O.N.N	
InChI	InChl=1S/C18H18N4O6S4.2H3N/c1-3-21-13-7-5-11(31(23,24)25)9-15(13)29-17(21)19-20-18-22(4-2)14-8-6-12(32(26,27)28)10-16(14)30-18;;/h5-10H,3-4H2,1-2H3,(H,23,24,25)(H,26,27,28);2*1H3/b19-17-,20-18-;;	



Spectral Properties

The spectral characteristics of ABTS are fundamental to its application in colorimetric assays. In its reduced form, ABTS is colorless and exhibits a characteristic peak in the UV region. Upon one-electron oxidation, it forms a stable blue-green radical cation (ABTS•+) with distinct absorption maxima in the visible range.

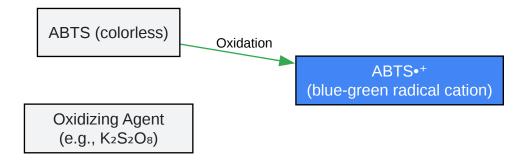
Form	Wavelength (λmax)	Molar Extinction Coefficient (ε)	References
Reduced ABTS	~340 nm	-	[12]
Oxidized ABTS•+	~414 nm, ~640 nm, ~734 nm	ε ₄₁₄ = 36,000 M ⁻¹ cm ⁻¹	[12][13]

Experimental Applications and Protocols

The most prominent application of ABTS is in the measurement of total antioxidant capacity, often referred to as the Trolox Equivalent Antioxidant Capacity (TEAC) assay. This assay is based on the ability of antioxidant compounds to scavenge the pre-formed ABTS•+ radical cation, leading to a decrease in absorbance that is proportional to the antioxidant concentration.

ABTS Radical Cation (ABTS++) Generation

The generation of the ABTS radical cation is a prerequisite for the antioxidant assay. This is typically achieved by reacting ABTS with a strong oxidizing agent, such as potassium persulfate or ammonium persulfate.



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Caption: Oxidation of ABTS to its stable radical cation.

Detailed Experimental Protocol for ABTS Antioxidant Capacity Assay

This protocol outlines the steps for determining the antioxidant capacity of a sample using the ABTS decolorization assay.

Materials:

- ABTS diammonium salt
- Potassium persulfate (K₂S₂O₈) or Ammonium persulfate ((NH₄)₂S₂O₈)
- Phosphate-buffered saline (PBS) or another suitable buffer (e.g., ethanol)
- Trolox (6-hydroxy-2,5,7,8-tetramethylchroman-2-carboxylic acid) as a standard
- Test samples
- Spectrophotometer or microplate reader

Procedure:

- Preparation of ABTS Radical Cation (ABTS•+) Stock Solution:
 - Prepare a 7 mM aqueous solution of ABTS diammonium salt.
 - Prepare a 2.45 mM aqueous solution of potassium persulfate.
 - Mix the two solutions in equal volumes.
 - Allow the mixture to stand in the dark at room temperature for 12-16 hours before use.
 This allows for the complete formation of the radical cation.[5][6][14]
- Preparation of ABTS•+ Working Solution:

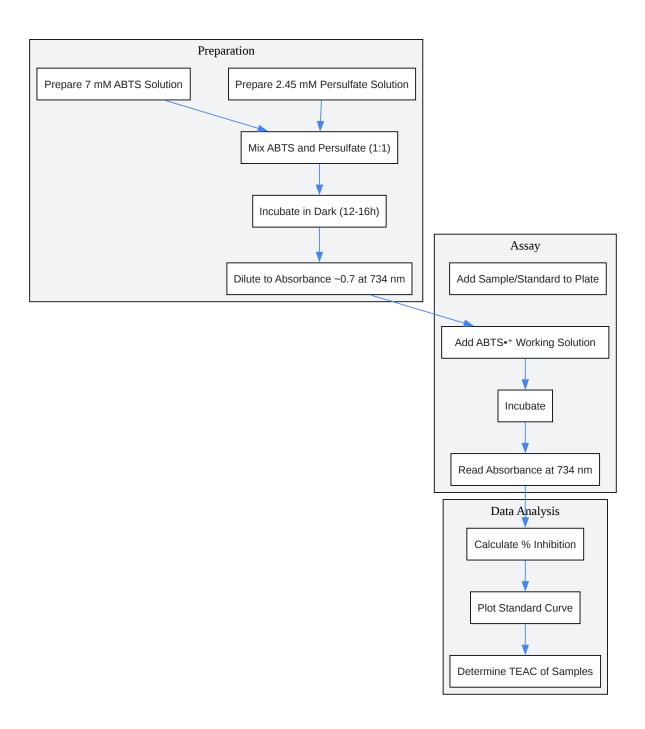


- Before the assay, dilute the ABTS•+ stock solution with a suitable solvent (e.g., PBS or ethanol) to an absorbance of 0.70 ± 0.02 at 734 nm.[8][14]
- Preparation of Standards and Samples:
 - Prepare a stock solution of Trolox in a suitable solvent.
 - From the stock solution, prepare a series of standard dilutions.
 - Prepare dilutions of the test samples in the same solvent.
- Assay Procedure:
 - Add a small, defined volume of the standard or sample to a cuvette or microplate well.
 - Add a larger, defined volume of the ABTS•+ working solution.
 - Incubate the mixture at room temperature for a specific time (e.g., 6 minutes).[15]
 - Measure the absorbance at 734 nm.[4][14]

Calculation:

- Calculate the percentage of inhibition of the ABTS•+ radical for each standard and sample using the following formula: % Inhibition = [(Abs_control Abs_sample) / Abs_control] * 100 where Abs_control is the absorbance of the ABTS•+ working solution without a sample, and Abs_sample is the absorbance of the reaction mixture with the sample.
- Plot a standard curve of percentage inhibition versus the concentration of the Trolox standards.
- Determine the antioxidant capacity of the samples by comparing their percentage inhibition to the standard curve. The results are typically expressed as Trolox Equivalent Antioxidant Capacity (TEAC).[14]





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